

Thionin Perchlorate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thionin perchlorate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Thionin Perchlorate**, a versatile cationic dye with significant applications in biological and chemical research. This document outlines its core physicochemical properties, detailed experimental protocols for its use in histological staining and as a redox indicator, and visual representations of its mechanisms of action and experimental workflows.

Core Properties of Thionin Perchlorate

Thionin Perchlorate is a salt composed of the organic dye Thionin and the perchlorate anion. The thionin cation is responsible for its staining and redox-active properties.

Property	Value	Reference
Molecular Formula	$C_{12}H_{10}ClN_3O_4S$	[1]
Molecular Weight	327.74 g/mol	[1]
CAS Number	25137-58-0	[1]
Appearance	Blackish-green, glistening needles	
Solubility	Soluble in hot water	
Synonyms	3,7-Diaminophenothiazin-5-ium perchlorate, Thionine perchlorate	[1]

Applications in Research

Thionin Perchlorate's primary applications stem from the properties of the thionin cation, which is a member of the phenothiazine family of dyes.[\[2\]](#) It is widely utilized in two main areas:

- **Histological Staining:** As a cationic dye, thionin binds to negatively charged (basophilic) components in cells and tissues, making it an excellent stain for visualizing specific cellular structures.[\[2\]](#) It is particularly effective for staining Nissl bodies (rough endoplasmic reticulum) in neurons, as well as chromatin and mucin.[\[1\]](#)[\[3\]](#)
- **Redox Indicator:** Thionin exhibits distinct color changes based on its oxidation state, allowing it to serve as a redox indicator in chemical reactions.[\[2\]](#) The oxidized form is purple, while the reduced, or "leuco," form is colorless.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Histological Staining (Nissl Stain)

This protocol is adapted for the staining of neurons in tissue sections.

Solutions:

- Stock Thionin Solution (e.g., 1.3%):

- Dissolve 13 g of Thionin in 1000 mL of distilled water.
- Gently heat and stir for 1 hour to dissolve.
- Filter the solution after cooling.
- Buffer Solutions:
 - 1 M Acetic Acid
 - 1 M Sodium Hydroxide
- Working Thionin Stain (e.g., 1% at pH 4.0):
 - 80.0 mL 1 M Acetic Acid
 - 14.4 mL 1 M Sodium Hydroxide
 - 305.6 mL Stock Thionin Solution
 - Adjust pH as necessary.

Staining Procedure for Paraffin Sections:

- Deparaffinization: Immerse slides in two changes of xylene for 2 minutes each.
- Rehydration:
 - Two changes of absolute ethanol for 2 minutes each.
 - 95% ethanol for 2 minutes.
 - 70% ethanol for 2 minutes.
 - Distilled water for 3-5 minutes.
- Staining: Immerse slides in the working thionin solution for 10-20 minutes.
- Dehydration:

- Two changes of distilled water for 3-5 minutes each.
- 70% ethanol for 3-5 minutes.
- 95% ethanol for 3 minutes.
- Absolute ethanol for 3 minutes.
- Clearing: Two changes of xylene for 3-5 minutes each.
- Mounting: Coverslip with a suitable mounting medium.

Redox Indicator Protocol (Light-Induced Reaction)

This protocol demonstrates the reversible, light-induced redox reaction of thionin.

Solutions:

- 0.001 M Thionin Solution: Dissolve 0.023 g of thionin in 100 mL of distilled water. Prepare this solution fresh.
- 1 M Sulfuric Acid
- Iron(II) Sulfate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)

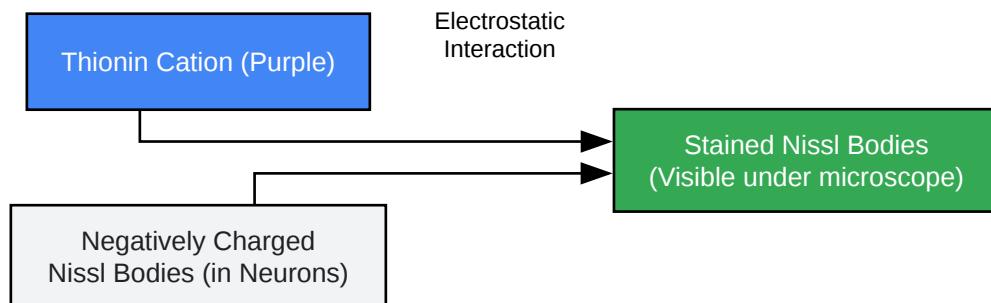
Procedure:

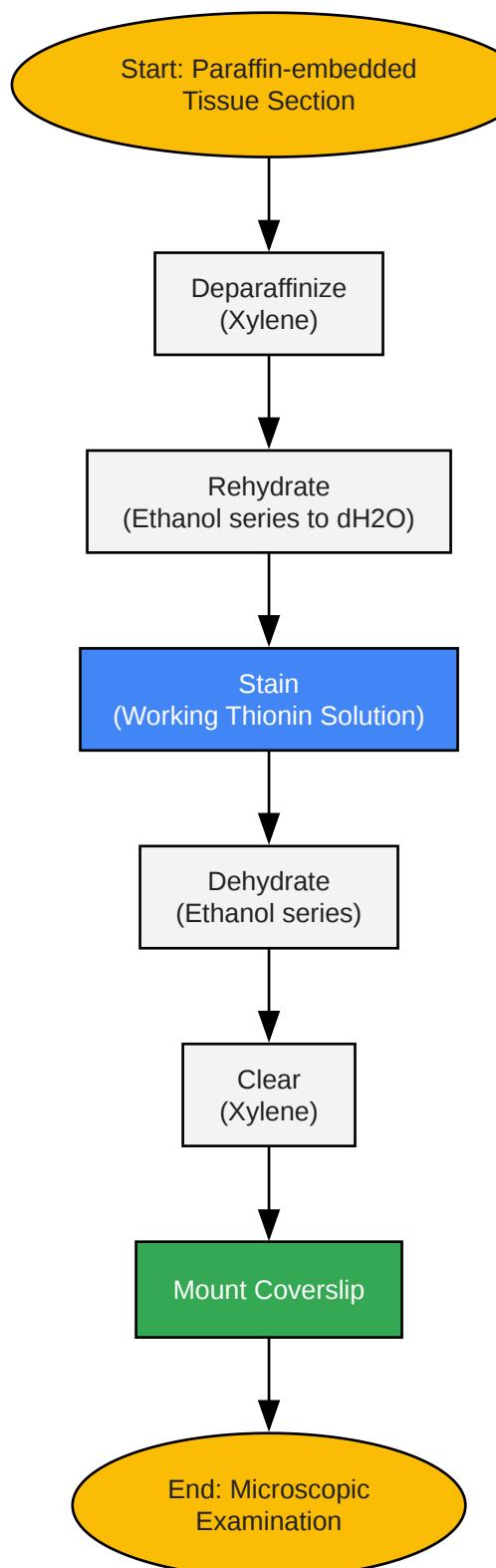
- In a 1-L beaker, mix:
 - 10 mL of 0.001 M thionin solution
 - 100 mL of 1 M sulfuric acid
 - Sufficient distilled water to bring the final volume to approximately 600 mL.
- In a dimly lit room, add 2.0 g of iron(II) sulfate and stir to dissolve. The solution will be purple.
- Expose the solution to a bright light source (e.g., an overhead projector or direct sunlight). The purple color will fade as the thionin is reduced to its colorless form.[\[4\]](#)[\[6\]](#)

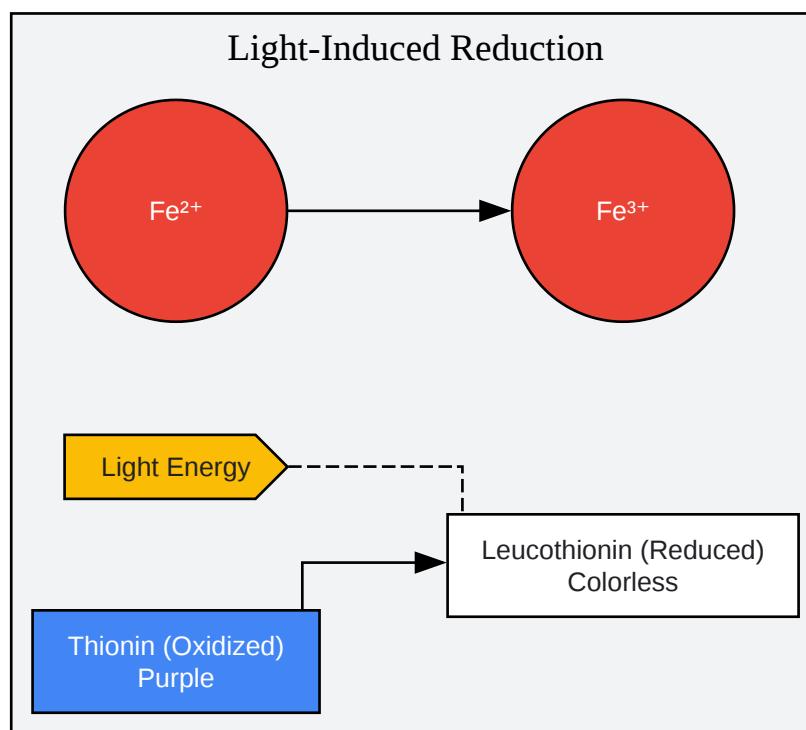
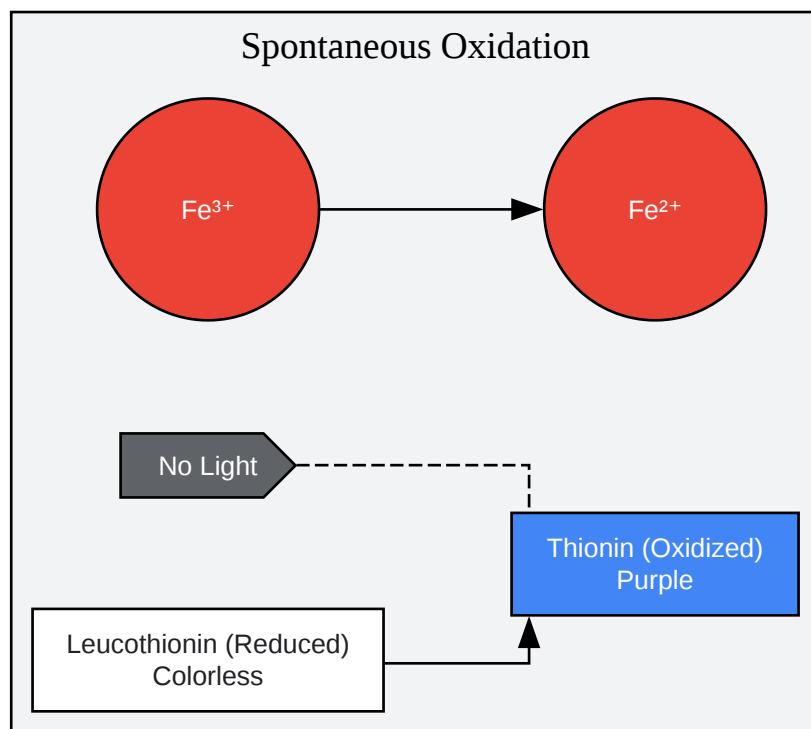
- Removing the light source will cause the reaction to reverse, and the purple color will spontaneously return.[4][7]

Mechanisms of Action and Workflows

The following diagrams illustrate the key processes involved in the applications of **Thionin Perchlorate**.







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